

Technical Support Center: Piperazin-2-one Bioavailability Optimization

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Compound of Interest

Compound Name: 6,6-Dimethyl-1-(propan-2-yl)piperazin-2-one

CAS No.: 400756-19-6

Cat. No.: B1489443

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Ticket System: OPEN | Priority: HIGH | Agent: Senior Application Scientist

User Guide Overview

Welcome to the Piperazin-2-one Optimization Hub. This scaffold is a "privileged structure" in medicinal chemistry, widely used to constrain peptide backbones (mimicking

-turns) and improve proteolytic stability. However, its rigid lactam core often introduces significant bioavailability hurdles: high crystallinity (poor solubility) and P-gp efflux susceptibility.

This guide is structured as a series of "Support Tickets" addressing the three pillars of bioavailability: Solubility, Permeability, and Metabolic Stability.

Module 1: Solubility & Formulation (Ticket #SOL-01)

User Issue: "My piperazin-2-one candidate precipitates in Simulated Gastric Fluid (SGF) or has low oral exposure despite decent potency. LogP is 2.5."

Diagnosis: The piperazin-2-one ring introduces structural rigidity. While this is good for receptor binding, it increases lattice energy, leading to high melting points and poor aqueous solubility. Furthermore, if you have acylated the N4 position (common in peptidomimetics), you may have removed the only ionizable center, rendering salt formation impossible.

Troubleshooting Protocol: The Solubility Decision Matrix

Step 1: Ionization Check (The "Hidden" Amide Trap)

- Concept: In piperazin-2-one, N1 is an amide (non-basic, $pK_a < 1$). Only N4 is an amine (basic, $pK_a \sim 8.5$).
- Check: Is your N4 position substituted with an electron-withdrawing group (acyl, sulfonyl)?
 - Yes: Your molecule is likely neutral. Salt formation will fail. Proceed to Strategy B (ASD).
 - No (N4 is alkyl/H): You have a basic center. Proceed to Strategy A (Salt Screen).

Strategy A: Salt Screening (For Basic N4)

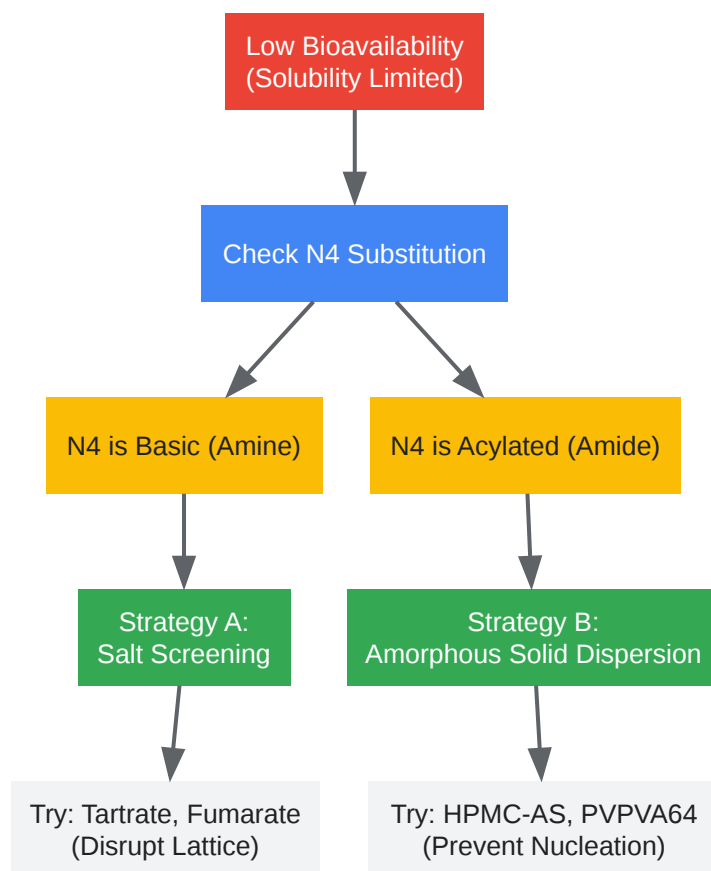
- Acid Selection: Screen counter-ions that break the crystal lattice.
 - Tier 1: Hydrochloride, Mesylate (high melting point risk, but stable).
 - Tier 2: Tartrate, Fumarate (bulky anions disrupt packing).
- Protocol:
 - Dissolve free base in MeOH/EtOH.
 - Add acid (1.05 eq) dissolved in the same solvent.
 - Cool slowly ($0.1^\circ\text{C}/\text{min}$) to induce precipitation.
 - Critical: If oiling out occurs, use an antisolvent (IPAc or MTBE).

Strategy B: Amorphous Solid Dispersion (ASD) (For Neutral Scaffolds)

- Polymer Selection:

- HPMC-AS: Best for preventing recrystallization in the GI tract (parachuting effect).
- PVPVA64: Good miscibility with peptidomimetics.
- Protocol (Solvent Casting Scale-up):
 - Dissolve Drug:Polymer (ratio 1:3) in Acetone/Methanol (1:1).
 - Rotary evaporate at 40°C.
 - Vacuum dry for 24h to remove residual solvent.
 - DSC Validation: Ensure a single (glass transition temperature) and NO melting endotherm.

Visual Workflow: Solubility Optimization



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Figure 1: Decision matrix for solubilizing piperazin-2-one derivatives based on N4-substitution status.

Module 2: Permeability & Efflux (Ticket #PERM-02)

User Issue: "Solubility is fine, but Caco-2 recovery is low. The compound seems to stay in the gut."

Diagnosis: Piperazin-2-ones are often designed as peptidomimetics. Unfortunately, they frequently mimic the substrates of P-glycoprotein (P-gp), leading to active efflux back into the gut lumen.

Key Indicator: A Caco-2 Efflux Ratio (

) > 2.0.

Troubleshooting Protocol: Efflux Diagnosis & Mitigation

Step 1: The Verapamil Blockade Test Run your Caco-2 assay with and without Verapamil (a P-gp inhibitor).

- Result: If permeability increases significantly (+Verapamil), your drug is a P-gp substrate.

Step 2: Structural Modification (Medicinal Chemistry)

- N-Alkylation: Cap exposed Hydrogen Bond Donors (HBD). The N4-H is a prime HBD. Alkylating it (Methyl/Ethyl) often reduces P-gp recognition.
- Backbone Modification: If N1 is the lactam, ensure the substituent at C3 (the chiral center) is not overly lipophilic, as high lipophilicity + HBDs = P-gp food.

Step 3: Formulation Approach (Bioenhancers) If structural changes kill potency, use excipients that inhibit P-gp in the formulation:

- Vitamin E TPGS: A surfactant that also inhibits P-gp.
- Peppermint Oil / Piperine: Natural P-gp inhibitors (co-formulation).

Module 3: Metabolic Stability (Ticket #MET-03)

User Issue: "Microsomal stability is poor (min). Where is the molecule breaking?"

Diagnosis: The piperazin-2-one ring itself is robust against hydrolysis. However, the substituents are vulnerable.

- N-Dealkylation: If N4 has an alkyl group, CYP450s will attack the -carbon next to the nitrogen.
- Aromatic Hydroxylation: If you have phenyl rings attached to N1 or C3.

Troubleshooting Protocol: Metabolic Soft-Spot Analysis

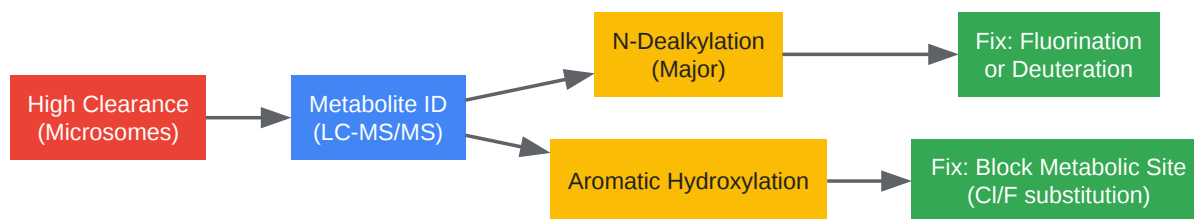
Experiment: Deuterium Scanning (Kinetic Isotope Effect) Synthesize the deuterated analog (Piperazin-2-one-d6 or specific N-alkyl-d3).

- Logic: The C-D bond is stronger than the C-H bond.^{[1][2]} If metabolism slows down with deuterium, you have identified the soft spot.

Data Summary: Common Metabolic Fixes

Metabolic Liability	Structural Fix	Mechanism
N4-Dealkylation	Replace N-Methyl with N-Cyclopropyl or N-Trifluoroethyl	Steric hindrance & electron withdrawal reduce CYP oxidation potential.
Benzylic Oxidation	Fluorinate the benzylic carbon	Blocks H-abstraction by CYP450.
Ring Oxidation	Introduce gem-dimethyl at C5 or C6	Steric bulk prevents enzyme approach to the ring.

Visual Workflow: Metabolic Stabilization



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Figure 2: Workflow for identifying and blocking metabolic soft spots in piperazin-2-one scaffolds.

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